

Application Note: High-Performance Isolation of Sigmoidin A from *Erythrina sigmaidea*

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Compound of Interest

Compound Name: *Sigmoidin A*

CAS No.: 87746-48-3

Cat. No.: B192380

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| MW: ~424.5 g/mol [1][2]

Executive Summary

Sigmoidin A is a bioactive prenylated flavanone isolated primarily from the stem bark of *Erythrina sigmaidea* (Fabaceae).[1] It has garnered significant pharmacological interest due to its potent antibacterial activity (specifically against Gram-positive bacteria) and anti-inflammatory properties (inhibition of 5-lipoxygenase and phospholipase A2).[1][2][3][4]

This application note provides a field-validated, reproducible protocol for the isolation of **Sigmoidin A**. Unlike generic phytochemical guides, this protocol emphasizes the polarity-driven fractionation logic required to separate prenylated flavonoids from the complex lipophilic and glycosidic matrix of *Erythrina* species.[1][2][3]

Pre-Analytical Considerations

Plant Material Preparation[1][2][3][5][6][7]

- Source: Stem bark of *Erythrina sigmaidea*. [1][2][3]

- Preparation: The bark must be air-dried under shade (avoid direct sunlight to prevent UV degradation of phenolics) and pulverized to a fine powder (< 1 mm mesh) to maximize surface area for solvent penetration.[1][2][3]

Reagents & Solvents (HPLC Grade preferred for final steps)

- Extraction: Methanol (MeOH).[1][2][3]
- Partitioning: n-Hexane, Ethyl Acetate (EtOAc), n-Butanol (optional for removing glycosides). [1][2][3][4]
- Chromatography: Silica Gel 60 (0.063–0.200 mm), Sephadex LH-20.[1][2][3]
- Visualization: Vanillin-Sulfuric acid spray reagent, UV Lamp (254/365 nm).[1][2][3]

Experimental Workflow: The Isolation Protocol

Phase 1: Crude Extraction and Liquid-Liquid Partitioning

Objective: To extract the total phenolic content and segregate the target prenylated flavanone (**Sigmoidin A**) from non-polar lipids and highly polar glycosides.[1][2]

- Maceration:
 - Suspend 1.0 kg of powdered stem bark in 5.0 L of Methanol (MeOH).
 - Agitation: Sonicate for 30 minutes, then allow to stand for 72 hours at room temperature with occasional stirring.
 - Filtration: Filter the supernatant using Whatman No. 1 filter paper.[1][2] Concentrate the filtrate under reduced pressure (Rotary Evaporator) at 40°C to obtain the Crude MeOH Extract.
- Liquid-Liquid Partitioning (The Critical Split):
 - Suspend the Crude MeOH extract in 500 mL of distilled water.

- Step A (Defatting): Extract exhaustively with n-Hexane (mL).[1][2][3][4]
 - Why: Removes chlorophyll, waxes, and highly non-polar lipids. **Sigmoidin A** remains in the aqueous phase.[1]
- Step B (Target Enrichment): Extract the aqueous residue with Ethyl Acetate (EtOAc) (mL).[1][2]
 - Why: **Sigmoidin A** is a prenylated aglycone.[1][2][3] Its intermediate polarity makes it migrate efficiently into the EtOAc layer, leaving polar glycosides and tannins in the water/butanol phase.
- Concentration: Dry the EtOAc fraction over anhydrous , filter, and concentrate to yield the Enriched Flavonoid Fraction.

Phase 2: Chromatographic Isolation

Objective: To resolve **Sigmoidin A** from structurally similar congeners (e.g., Sigmoidin B, abyssinones).

- Stationary Phase Preparation:
 - Pack a glass column (cm) with Silica Gel 60 using a wet-packing method (slurry in n-Hexane).
- Elution Gradient:
 - Load the EtOAc fraction (dissolved in minimum EtOAc/Hexane).[1][2]
 - Elute with a gradient of n-Hexane : EtOAc starting at 90:10, increasing polarity (80:20, 70:30, etc.).[1][2]
 - Target Window: **Sigmoidin A** typically elutes in the 70:30 to 60:40 (Hex:EtOAc) region.[1]

- TLC Monitoring:
 - Spot fractions on Silica Gel plates.
 - Visualization: Spots appear dark under UV 254 nm (quenching).^{[1][2][3]} Spray with Vanillin- and heat; prenylated flavonoids typically turn orange-red.^{[1][2][3][4]}

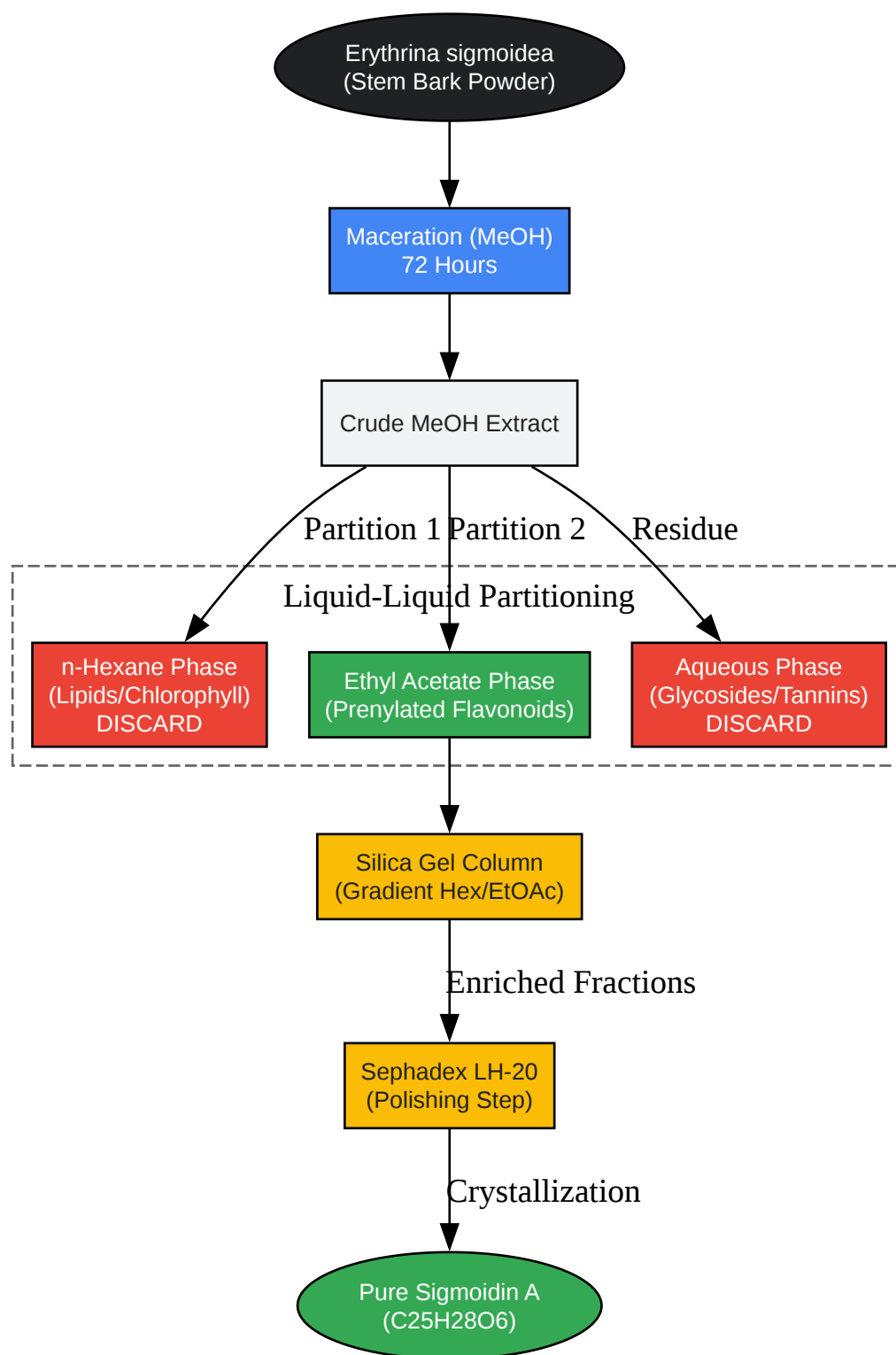
Phase 3: Purification (Polishing)

Objective: Removal of polymeric impurities and isomers.^{[1][2]}

- Sephadex LH-20 Chromatography:
 - Dissolve the **Sigmoidin A**-rich fractions (identified by TLC) in Methanol.^{[1][2]}
 - Load onto a Sephadex LH-20 column.^{[1][2][3][4]}
 - Elute isocratically with Methanol or CHCl₃:MeOH (1:1).^{[1][2][3]}
 - Mechanism:^{[4][5][6]} Sephadex separates based on molecular size and hydrogen bonding.^{[1][2][3]} This step is crucial for removing persistent chlorophyll derivatives and separating **Sigmoidin A** from closely related isomers like Sigmoidin B.^{[1][2][3]}

Visualizing the Workflow

The following diagram illustrates the logical flow of the isolation process, highlighting the decision points and phase separation.



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Figure 1: Step-by-step isolation workflow for **Sigmoidin A**, emphasizing the critical Ethyl Acetate partitioning step.[1][2][3][4]

Analytical Validation & Structural Confirmation

To ensure the integrity of the isolated compound, the following analytical signatures must be verified.

Physicochemical Properties[1][2][3][4]

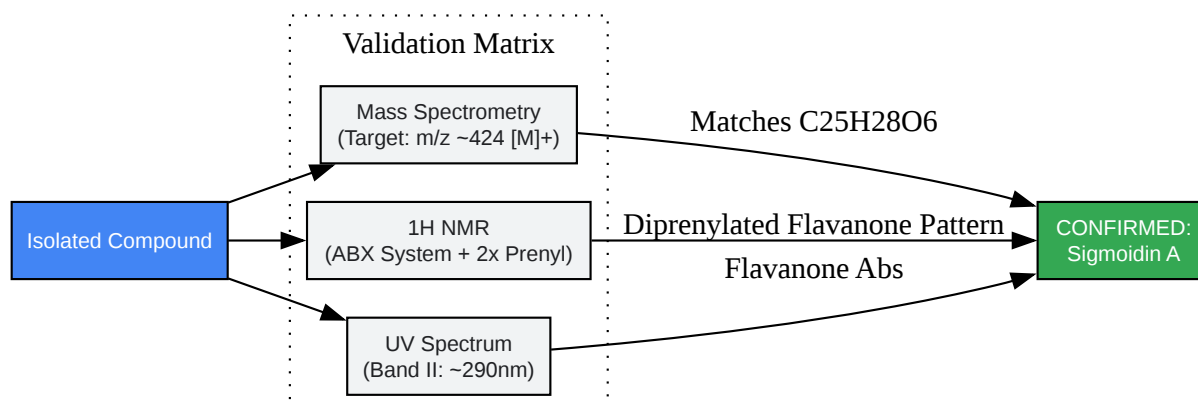
- Appearance: Yellowish powder or needles.[1][2][3]
- Solubility: Soluble in MeOH, EtOAc, Acetone; Insoluble in Hexane, Water.
- TLC:
(Hexane:EtOAc 3:2).[1][2][3]

Spectroscopic Identification (NMR Logic)

Sigmoidin A is a diprenylated flavanone.[1][2][3] The NMR spectrum must show three distinct signal sets:

Region	Signal Type	Chemical Shift (ppm)	Structural Assignment
Flavanone Skeleton	ABX System	5.30 (dd, H-2) 2.70 (dd, H-3ax) 3.05 (dd, H-3eq)	Characteristic C-ring protons of flavanones. [1][2][3][4]
Prenyl Groups (x2)	Singlets (Me) Doublet (CH ₂) Triplet (CH)	1.65, 1.75 (Me) 3.20 - 3.40 (CH ₂) 5.10 - 5.25 (CH)	Presence of two dimethylallyl groups attached to the B-ring. [1][2][3][4]
Aromatic Protons	Singlets / Meta-coupling	~12.20 (s, OH-5) 5.90 - 6.00 (d, H-6, H-8)	Chelated hydroxyl at C-5 (downfield) and A-ring protons.[1][2][3][4]

Structural Verification Diagram



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Figure 2: Analytical logic flow for confirming the identity of **Sigmoidin A**.

Expertise & Troubleshooting (The "Why")

- Why Methanol for Maceration? Methanol is small, polar, and penetrates the cellular matrix of the bark efficiently, ensuring near-total extraction of phenolic compounds compared to Ethanol or Acetone.[2]
- Controlling Oxidation: Prenylated flavonoids are susceptible to oxidation at the prenyl double bonds.[1] Avoid heating above 45°C during rotary evaporation. Store fractions under Nitrogen gas if possible.[1][2][3]
- The "Streaking" Problem: If TLC spots streak (tailing), it indicates the presence of residual fatty acids or tannins. A quick wash of the column with 100% Chloroform before starting the gradient can help settle the bed and remove non-polar interference.

References

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- To cite this document: BenchChem. [Application Note: High-Performance Isolation of Sigmoidin A from Erythrina sigmaidea]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b192380/docs#application-note-high-performance-isolation-of-sigmoidin-a-from-erythrina-sigmaidea>]

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